

Carzenide: Compound Profile and Biological Data

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Compound Focus: Carzenide

CAS No.: 138-41-0

Cat. No.: S002764

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Carzenide (CAS 138-41-0), also known as 4-Sulfamoylbenzoic acid, is a well-characterized chemical compound used in biomedical research. The table below summarizes its key properties and known biological activities [1].

Property	Specification
CAS Number	138-41-0
Synonyms	4-Sulfamoylbenzoic acid
Molecular Formula	C ₇ H ₇ NO ₄ S
Molecular Weight	201.20 g/mol
Chemical Structure	Benzoic acid substituted with a sulfonamide group at the 4-position
Purity	≥ 99.45%
Primary Biological Target	Carbonic Anhydrase II (CAII)
Mechanism of Action	Competitive inhibitor
Reported Research Applications	Epilepsy, cervical cancer

Property	Specification
Solubility (DMSO)	100 mg/mL (497.02 mM)

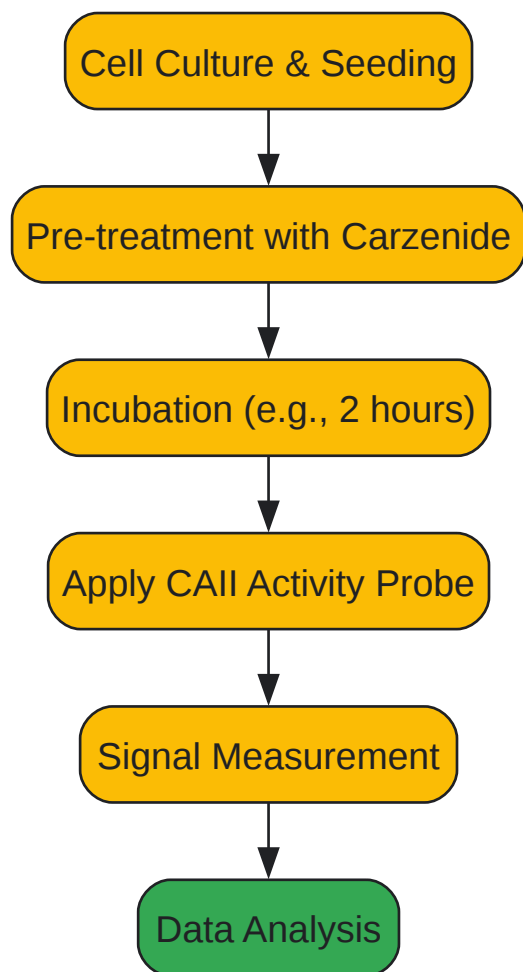
General Research Application Notes

The following notes outline the main research contexts for **Carzenide**, which can serve as a starting point for designing your own experiments.

- **Mechanism of Action:** **Carzenide** is documented as a **strong, competitive inhibitor of Carbonic Anhydrase II (CAII)**. This mechanism is central to its research applications, as the CA enzyme family is involved in critical physiological processes like pH regulation, fluid secretion, and biosynthetic reactions [1].
- **Use in Cell-Based Research:** **Carzenide** has been used to study CAII activity in human cell lines. For instance, in HeLa cells (a cervical cancer line), a pretreatment with 100 μ M **Carzenide** for 2 hours was effective at negating a fluorescence signal induced by a CA-targeted activity-based probe. This indicates its use in validating CAII-specific activity in cellular models [1].
- **Metabolic Context:** **Carzenide** is identified as the major circulating metabolite of **Mafenide** in plasma. Mafenide is an antimicrobial agent used in burn treatments, suggesting that research on **Carzenide** may also be relevant in the context of Mafenide's metabolism and overall pharmacological profile [1].

Conceptual Experimental Workflow

The search results do not contain a detailed, step-by-step protocol for a specific assay. However, based on the information available, the general workflow for a cell-based CAII inhibition study would logically follow the steps in the diagram below.



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Critical Handling and Safety Notes

When working with **Carzenide** in a research setting, please consider the following important notes [1]:

- **Solubility and Storage:**
 - **Solvent:** **Carzenide** is soluble in DMSO at 100 mg/mL (497.02 mM). Note that DMSO is hygroscopic and can impact solubility; use newly opened containers for best results.
 - **Stock Solutions:** For a 10 mM solution, dissolve 2.01 mg of **Carzenide** in 1 mL of DMSO.
 - **Storage:**

- **Powder:** Store at -20°C for 3-year stability.
- **Solution:** Store at -80°C for 2-year stability or -20°C for 1-year stability. Avoid repeated freeze-thaw cycles by preparing aliquots.

- **Intended Use and Handling:**

- **For Research Use Only:** **Carzenide** is strictly for research purposes and not for diagnostic or therapeutic use in humans.
- **Controlled Substance:** Note that the supplier indicates this product may be a controlled substance not for sale in all territories. Ensure compliance with local regulations.

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References

1. Carzenide (4-Sulfamoylbenzoic acid) | CAII Inhibitor [medchemexpress.com]

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